

# Technical Guide: Stability and Storage of 4-Nitrophenyl Phosphorodichloridate

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## Compound of Interest

Compound Name: 4-Nitrophenyl  
phosphorodichloridate

Cat. No.: B1294478

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This technical guide provides an in-depth overview of the stability and recommended storage conditions for **4-Nitrophenyl phosphorodichloridate** (NPPDC). NPPDC is a highly reactive organophosphorus compound widely utilized as a reagent in the synthesis of phosphonates and phosphoramidates, which are crucial intermediates in the development of pharmaceuticals and agrochemicals. Due to its reactivity, proper handling and storage are paramount to ensure its integrity and safety.

## Physicochemical Properties

A summary of the key physicochemical properties of **4-Nitrophenyl phosphorodichloridate** is presented below.

| Property          | Value   |
|-------------------|---|
| CAS Number        | 777-52-6  |
| Molecular Formula | C <sub>6</sub> H <sub>4</sub> Cl <sub>2</sub> NO <sub>4</sub> P |
| Molecular Weight  | 255.98 g/mol  |
| Appearance        | Off-white to pale pink or yellow to light brown solid           |
| Melting Point     | 44-45 °C  |
| Boiling Point     | 182-183 °C at 13 mmHg   |
| Solubility        | Slightly soluble in Chloroform. Reacts with water.              |

## Stability Profile

**4-Nitrophenyl phosphorodichloridate** is a moisture-sensitive and hygroscopic compound.[1] Its stability is significantly influenced by environmental conditions such as temperature, humidity, and pH.

**Hydrolytic Instability:** The primary route of degradation for NPPDC is hydrolysis. The two phosphorus-chlorine (P-Cl) bonds are highly susceptible to nucleophilic attack by water. This reaction is rapid and leads to the formation of 4-nitrophenyl phosphoric acid and hydrochloric acid. The kinetics of this hydrolysis are dependent on pH and temperature, with the reaction rate generally increasing with higher temperatures and decreasing with lower pH.[2]

**Thermal Stability:** While specific decomposition temperature data is not readily available, it is recommended to store the compound at refrigerated temperatures to minimize thermal degradation.

**Incompatibilities:** **4-Nitrophenyl phosphorodichloridate** is incompatible with a range of substances. Contact with these should be strictly avoided to prevent vigorous or hazardous reactions.

### Incompatible Materials

Water / Moisture

Strong Bases

Strong Oxidizing Agents

Alcohols

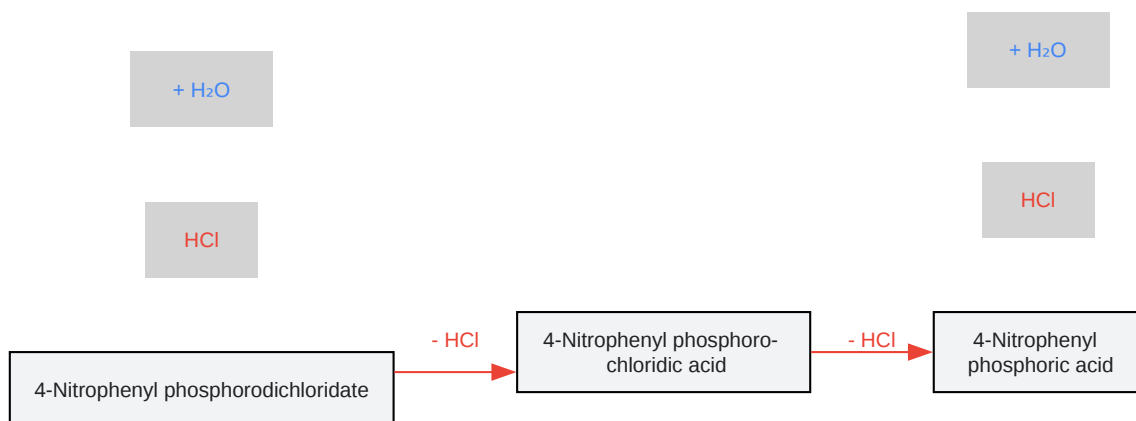
## Recommended Storage Conditions

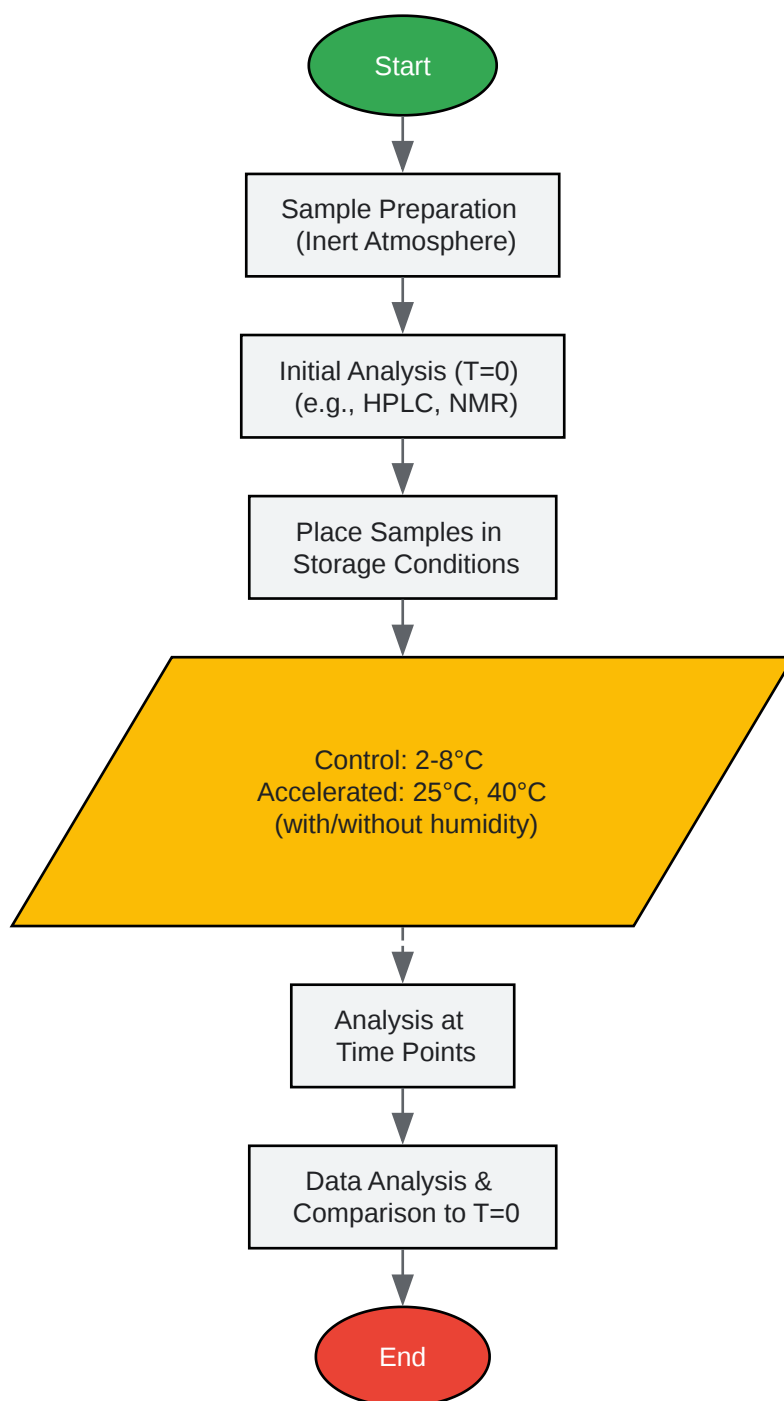
To maintain the quality and ensure the safe handling of **4-Nitrophenyl phosphorodichloridate**, the following storage conditions are recommended.

| Parameter   | Recommendation   |
|-------------|--|
| Temperature | 2-8 °C (Refrigerated)  |
| Atmosphere  | Store under an inert gas (e.g., Nitrogen or Argon)                                 |
| Container   | Airtight, well-sealed containers. Amber glass is preferable to protect from light. |
| Environment | A dry, well-ventilated place is essential.   |

## Decomposition Pathway

The decomposition of **4-Nitrophenyl phosphorodichloridate** in the presence of water proceeds through a stepwise hydrolysis mechanism. The following diagram illustrates the putative pathway.





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## References

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